

Review of existing literature on Benzyl tiglate research.

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Compound of Interest

Compound Name: Benzyl tiglate

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Benzyl Tiglate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl tiglate ((2E)-2-methylbut-2-enoate) is an organic compound classified as an ester. It is formed from the esterification of benzyl alcohol and tiglic acid.[1] Characterized by a pleasant, fruity, and somewhat spicy-herbaceous aroma, **benzyl tiglate** is primarily utilized in the flavor and fragrance industries.[1] It is a colorless to pale yellow liquid with low volatility and is soluble in organic solvents.[1] While its applications in perfumery are well-documented, its broader biological activities and potential for drug development remain largely unexplored. This technical guide provides a comprehensive review of the existing scientific literature on **benzyl tiglate**, focusing on its chemical properties, synthesis, analytical characterization, and natural occurrence.

Physicochemical Properties

A summary of the key physicochemical properties of **benzyl tiglate** is presented in the table below. This data is essential for its handling, formulation, and analytical identification.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₄ O ₂	[1]
Molecular Weight	190.24 g/mol	[1]
CAS Number	37526-88-8	
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fruity, spicy-herbaceous, reminiscent of narcissus	[2]
Density	1.031 - 1.040 g/cm ³ @ 20°C	[3]
Refractive Index	1.5150 - 1.5210 @ 20°C	[3]
Boiling Point	139 °C @ 9 Torr	[4]
Flash Point	> 110 °C	[3]
Solubility	Insoluble in water; soluble in organic solvents and oils	

Synthesis of Benzyl Tiglate

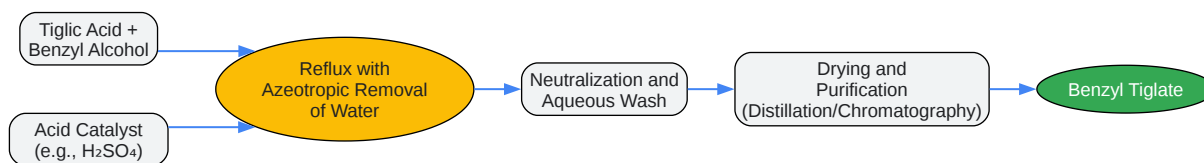
The most common method for synthesizing **benzyl tiglate** is through the direct esterification of tiglic acid with benzyl alcohol.[5][2][4] This reaction is typically catalyzed by an acid and involves the removal of water to drive the equilibrium towards the formation of the ester.

General Experimental Protocol: Fischer Esterification

- **Reactant Preparation:** In a round-bottom flask, dissolve tiglic acid in an excess of benzyl alcohol. The molar ratio of benzyl alcohol to tiglic acid is typically between 3:1 and 5:1 to favor the forward reaction.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, to the reaction mixture.
- **Reaction Setup:** Equip the flask with a Dean-Stark apparatus or a similar setup for azeotropic removal of water. Place the flask in a heating mantle and heat the mixture to

reflux.

- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected in the Dean-Stark trap. The reaction is considered complete when water is no longer being formed.
- **Work-up:** After cooling the reaction mixture to room temperature, neutralize the acid catalyst with a weak base, such as a saturated solution of sodium bicarbonate. Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate. Filter off the drying agent and remove the excess benzyl alcohol under reduced pressure. The crude **benzyl tiglate** can be further purified by vacuum distillation or column chromatography to yield the final product.



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A generalized workflow for the synthesis of **benzyl tiglate** via Fischer esterification.

Spectroscopic Data

The structural elucidation of **benzyl tiglate** is confirmed through various spectroscopic techniques. The following tables summarize the key spectral data.

¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.35	m	5H	Aromatic protons (C ₆ H ₅)
~6.85	q	1H	Vinylic proton (=CH)
~5.15	s	2H	Methylene protons (-CH ₂ -)
~1.85	d	3H	Methyl protons (=C-CH ₃)
~1.80	d	3H	Methyl protons (-CH=C-CH ₃)

Note: Predicted ¹H NMR data. Actual values may vary depending on the solvent and instrument.^[2]

¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
~167	Carbonyl carbon (C=O)
~138	Quaternary vinylic carbon (=C)
~136	Aromatic quaternary carbon
~128.5	Aromatic methine carbons (CH)
~128.0	Aromatic methine carbons (CH)
~127.5	Aromatic methine carbons (CH)
~127	Vinylic methine carbon (=CH)
~66	Methylene carbon (-CH ₂ -)
~14	Methyl carbon (=C-CH ₃)
~12	Methyl carbon (-CH=C-CH ₃)

Note: Predicted ^{13}C NMR data. Actual values may vary depending on the solvent and instrument.[\[2\]](#)

Mass Spectrometry Data

m/z	Relative Intensity	Assignment
91	100%	Tropylium ion $[\text{C}_7\text{H}_7]^+$ (Base Peak)
190	~50%	Molecular ion $[\text{M}]^+$
108	~40%	$[\text{C}_7\text{H}_8\text{O}]^+$
83	~30%	$[\text{C}_5\text{H}_7\text{O}]^+$
107	~20%	$[\text{C}_7\text{H}_7\text{O}]^+$

Note: Data obtained from Electron Ionization (EI) Mass Spectrometry.

Natural Occurrence

Benzyl tiglate is a naturally occurring compound found in the essential oils of several plants. Its presence contributes to the characteristic aroma of these plants.

Natural Source	Reference(s)
Quisqualis indica (Rangoon creeper) flowers	[6]
Jasmine tea	[6]
Citrus peels (Citrus reticulata)	[6]
Clove bud	[2]
Rose apple (Syzygium jambos)	[2]
Geranium (Pelargonium graveolens) essential oil	[2]
Iris planifolia	[2]

Biological Activity and Research Gaps

A thorough review of the scientific literature reveals a significant gap in the research concerning the specific biological activities of **benzyl tiglate**. Much of the available literature focuses on its role as a fragrance component.

It is important to distinguish **benzyl tiglate** from tigilanol tiglate, a structurally distinct and more complex diterpenoid ester that has demonstrated significant anticancer properties and is approved for veterinary use.^[7] The biological activities of tigilanol tiglate should not be extrapolated to **benzyl tiglate**.

While some essential oils containing **benzyl tiglate**, such as that from *Pelargonium graveolens*, have been reported to possess hypoglycemic, anti-tumor, anti-inflammatory, and antioxidant properties, these effects are due to the complex mixture of compounds present in the oil and cannot be attributed to **benzyl tiglate** alone.^[8]

To date, there are no dedicated studies investigating the specific pharmacological effects, mechanisms of action, or potential therapeutic applications of isolated **benzyl tiglate**. Consequently, there are no known signaling pathways or specific biological targets associated with this compound.

Conclusion

Benzyl tiglate is a well-characterized ester with established applications in the fragrance and flavor industries. Its synthesis is straightforward, and its analytical profile is well-defined. However, there is a clear and significant lack of research into its biological activities. For researchers and professionals in drug development, this represents an untapped area of investigation. Future studies are warranted to explore the potential pharmacological properties of **benzyl tiglate**, which could unveil novel therapeutic applications for this readily available compound.

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